

physical properties of 4-Nitro-2-picoline N-oxide (melting point, solubility)

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Compound of Interest

Compound Name: 4-Nitro-2-picoline N-oxide

Cat. No.: B019186

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A Technical Guide to the Physical Properties of 4-Nitro-2-picoline N-oxide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties of **4-Nitro-2-picoline N-oxide**, a key intermediate in the synthesis of various pharmaceutical and agrochemical compounds. This document outlines its melting point and solubility, details the experimental protocols for these measurements, and presents a logical synthetic pathway.

Core Physical Properties

4-Nitro-2-picoline N-oxide is a stable, solid organic compound at room temperature. Its key physical characteristics are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₆ H ₆ N ₂ O ₃	[1] [2] [3]
Molecular Weight	154.12 g/mol	[3]
Melting Point	155-159 °C	[4]
Log10 of Water Solubility (mol/L)	-4.13	[3]
Appearance	Yellow to light orange solid	[4]

Experimental Protocols

Precise and reproducible experimental methods are critical for the determination of physical properties. The following sections detail the standard methodologies for measuring the melting point and solubility of crystalline organic compounds like **4-Nitro-2-picoline N-oxide**.

Melting Point Determination

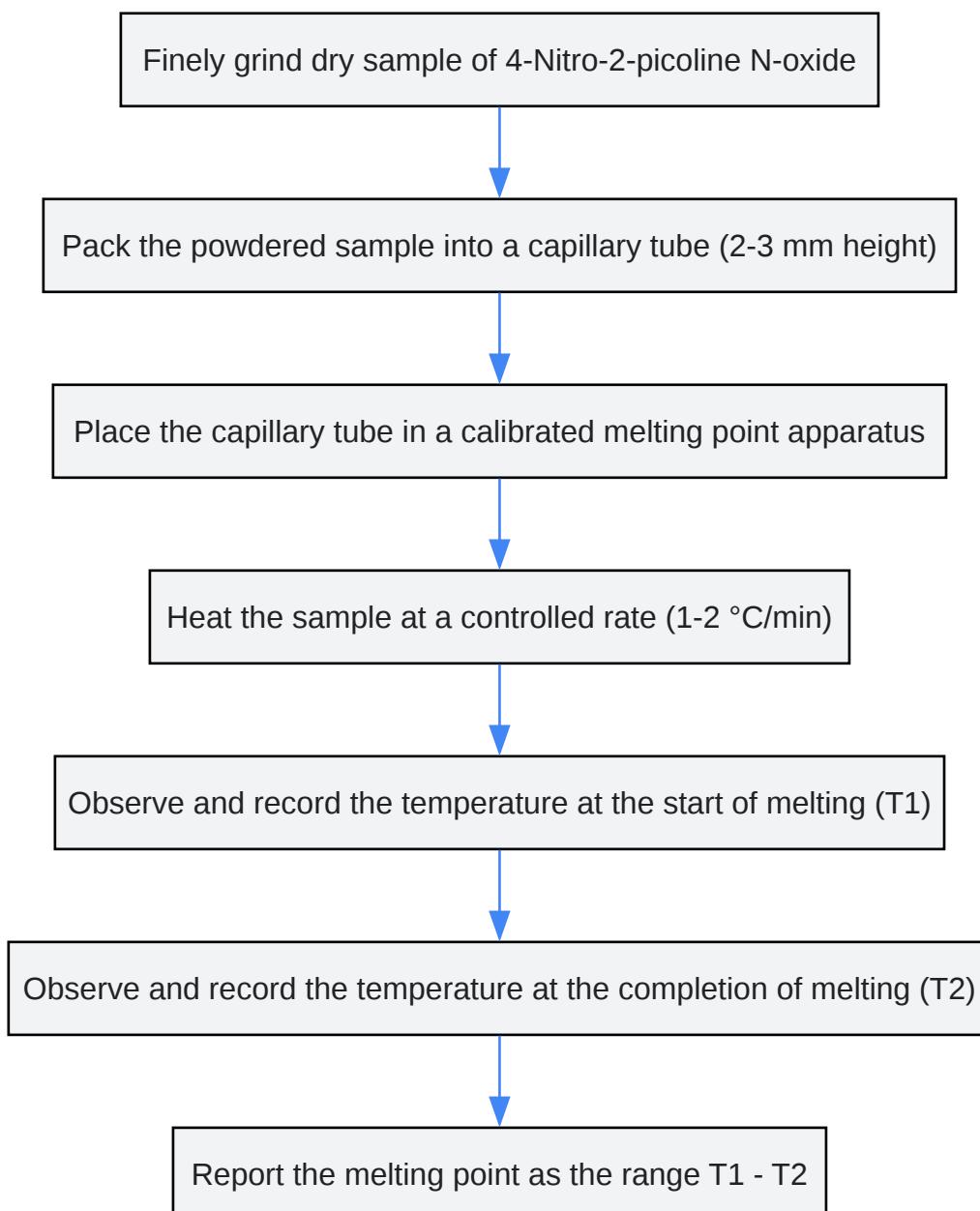
The melting point of **4-Nitro-2-picoline N-oxide** can be determined using the capillary method with a calibrated melting point apparatus.

Methodology:

- Sample Preparation: A small amount of dry **4-Nitro-2-picoline N-oxide** is finely ground into a powder.
- Capillary Loading: A capillary tube, sealed at one end, is filled with the powdered sample to a height of 2-3 mm. The sample is compacted by tapping the tube gently.
- Apparatus Setup: The loaded capillary tube is placed in the heating block of a melting point apparatus, adjacent to a calibrated thermometer or temperature sensor.
- Heating and Observation: The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as it approaches the expected melting point.

- Melting Range: The temperature at which the first drop of liquid appears is recorded as the onset of melting. The temperature at which the entire solid phase has transitioned to a liquid is recorded as the completion of melting. The range between these two temperatures is reported as the melting point.

Workflow for Melting Point Determination



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Caption: A generalized workflow for the experimental determination of the melting point of a crystalline organic solid.

Solubility Determination

The solubility of **4-Nitro-2-picoline N-oxide** in various solvents can be determined by the equilibrium saturation method.

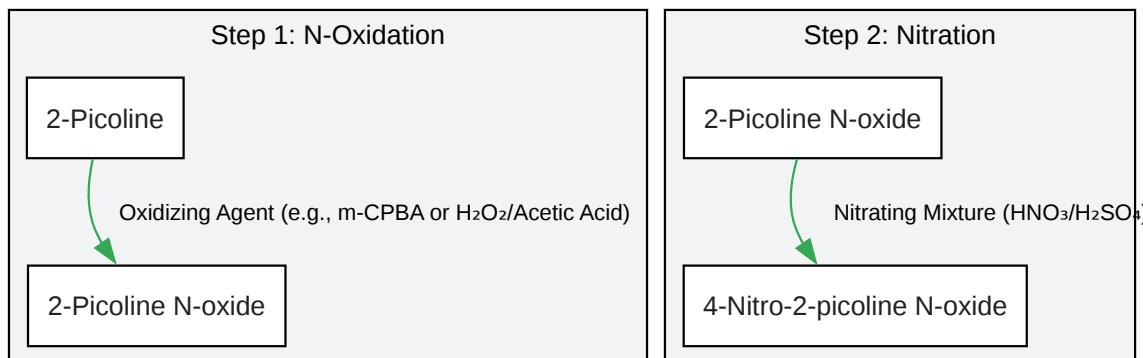
Methodology:

- Solvent Selection: A range of solvents of varying polarities (e.g., water, ethanol, acetone, chloroform) are chosen for the analysis.
- Saturation: An excess amount of solid **4-Nitro-2-picoline N-oxide** is added to a known volume of each solvent in a sealed container.
- Equilibration: The mixtures are agitated at a constant temperature for a sufficient period to ensure that equilibrium is reached and the solvent is saturated with the solute.
- Separation: The undissolved solid is separated from the saturated solution by filtration or centrifugation.
- Quantification: A known volume of the clear, saturated solution is carefully removed. The solvent is then evaporated, and the mass of the remaining dissolved solid is determined. Alternatively, a spectroscopic method calibrated with known concentrations can be used to determine the concentration of the solute in the saturated solution.
- Calculation: The solubility is then expressed as mass of solute per volume of solvent (e.g., g/100 mL) or in molarity (mol/L).

Synthetic Pathway

4-Nitro-2-picoline N-oxide is typically synthesized in a two-step process starting from 2-picoline. The first step involves the oxidation of the pyridine nitrogen to form the N-oxide, followed by the nitration of the aromatic ring at the 4-position.

Synthetic Pathway of **4-Nitro-2-picoline N-oxide**

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Caption: A logical two-step synthesis of **4-Nitro-2-picoline N-oxide** from 2-picoline.

This guide provides foundational data and methodologies for researchers and professionals working with **4-Nitro-2-picoline N-oxide**. For further information, consulting peer-reviewed chemical literature and safety data sheets is recommended.

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